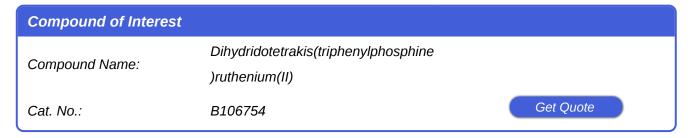




Application Notes and Protocols for Catalysis with Dihydridotetrakis(triphenylphosphine)ruthenium(II)

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**, with the chemical formula RuH2(PPh3)4, is a versatile and efficient homogeneous catalyst used in a wide array of organic transformations.[1] This ochre, crystalline solid is particularly noted for its activity in hydrogenation, transfer hydrogenation, isomerization, and carbon-carbon bond-forming reactions.[1][2][3] Its utility spans the synthesis of fine chemicals, pharmaceuticals, and agrochemicals.[1] These application notes provide detailed experimental setups and protocols for several key reactions catalyzed by RuH2(PPh3)4.

Overview of Catalytic Applications

RuH2(PPh3)4 is a precursor to a coordinatively unsaturated species that is the active catalyst. It finds application in numerous transformations, highlighting its versatility.



Catalytic Reaction	Substrate Class	Product Class	Reference
Hydrogenation	Alkenes, Alkynes, Ketones	Alkanes, Alcohols	[3][4]
Transfer Hydrogenation	Ketones, Imines	Alcohols, Amines	[1]
C-H Arylation	Acylarenes	Diaryl ketones	[5]
Michael Addition	Active methylene compounds	Adducts	[2]
Isomerization	Alkynes, Allyl alcohols	Allenes, Silyl enol ethers	[1][2]
Knoevenagel Condensation	Aldehydes/Ketones	α,β-unsaturated compounds	[1]
Hydration of Nitriles	Nitriles	Amides, Carboxylic acids	[1]
Oxidative Condensation	Alcohols	Esters	[2]

Experimental Workflows and Mechanisms

A general workflow for utilizing RuH2(PPh3)4 in a catalytic reaction involves careful handling under inert conditions, as the catalyst and its intermediates can be sensitive to air and moisture.

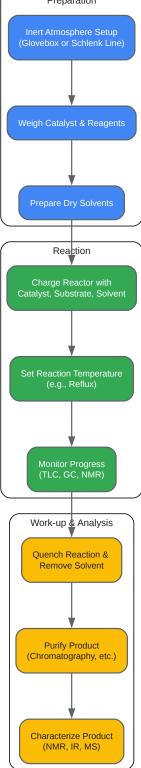


General Experimental Workflow for RuH2(PPh3)4 Catalysis

Preparation

Inert Atmosphere Setup

(Clarebox or Seklenk Line)

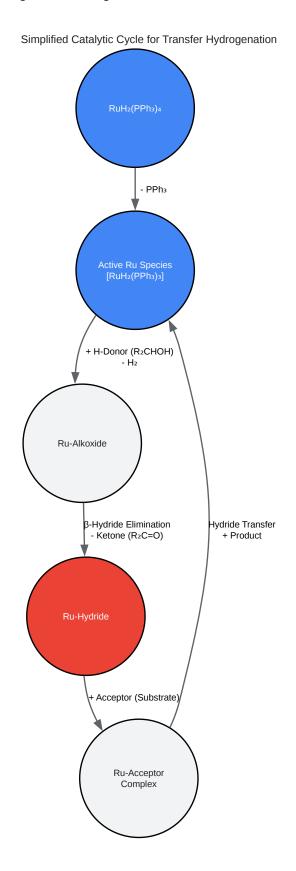


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Caption: General workflow for a typical catalytic reaction using RuH2(PPh3)4.



The catalytic cycle for transfer hydrogenation often involves the formation of a ruthenium hydride species, which is the key hydrogen-donating intermediate.





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